

Personal protective equipment for handling Methyl 4,5-dibromo-2-furoate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Methyl 4,5-dibromo-2-furoate

Cat. No.: B106015

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Essential Safety and Handling Guide for Methyl 4,5-dibromo-2-furoate

For researchers, scientists, and drug development professionals, the safe handling and disposal of chemical reagents are paramount. This guide provides essential safety and logistical information for **Methyl 4,5-dibromo-2-furoate** (CAS RN: 54113-41-6), a halogenated organic compound. Adherence to these procedures is critical for ensuring laboratory safety and regulatory compliance.

Summary of Key Safety Information

Methyl 4,5-dibromo-2-furoate is classified with the GHS07 pictogram, indicating it is a health hazard. The primary known hazard is H302: Harmful if swallowed.^[1] While a complete safety data sheet (SDS) with comprehensive hazard information is not readily available, the precautionary statements P264, P270, P301+P317, P330, and P501 are associated with this compound. These statements emphasize the importance of washing hands thoroughly after handling, not eating or drinking while using, seeking medical attention if swallowed, rinsing the mouth, and disposing of the contents and container in accordance with local regulations.^[1]

Property	Value	Reference
CAS Number	54113-41-6	--INVALID-LINK--
Molecular Formula	C ₆ H ₄ Br ₂ O ₃	--INVALID-LINK--
Molecular Weight	283.90 g/mol	--INVALID-LINK--
Appearance	White to light yellow powder or crystal	--INVALID-LINK--
Melting Point	56-60 °C	--INVALID-LINK--
Boiling Point	110 °C at 0.8 mmHg	--INVALID-LINK--
GHS Pictogram	GHS07 (Warning)	--INVALID-LINK--
Hazard Statement	H302 (Harmful if swallowed)	--INVALID-LINK--

Operational Plan: Safe Handling Protocol

A systematic approach is crucial when working with **Methyl 4,5-dibromo-2-furoate** to minimize exposure and ensure a safe laboratory environment.

Personal Protective Equipment (PPE)

Given the nature of halogenated organic compounds, a comprehensive suite of personal protective equipment is mandatory.

- **Eye Protection:** Chemical splash goggles are essential to protect the eyes from potential splashes.
- **Hand Protection:** Wear chemical-resistant gloves. Given the lack of specific data for this compound, nitrile gloves are a common choice for many laboratory chemicals. However, for prolonged contact or when handling larger quantities, consulting a glove compatibility chart is recommended.
- **Body Protection:** A standard laboratory coat should be worn at all times. For procedures with a higher risk of splashes, a chemical-resistant apron is also advised.

- Respiratory Protection: All handling of **Methyl 4,5-dibromo-2-furoate** powder should be conducted in a certified chemical fume hood to avoid inhalation of dust particles.

Step-by-Step Handling Procedure

- Preparation: Before handling, ensure that a chemical fume hood is operational and the work area is clean and free of clutter. Have a spill kit readily accessible.
- Weighing and Transfer:
 - Perform all weighing and transfer operations within the chemical fume hood.
 - Use a spatula for transferring the solid material to minimize dust generation.
 - Close the container lid immediately after dispensing the required amount.
- In Solution:
 - When dissolving the compound, add the solid to the solvent slowly to avoid splashing.
 - Keep the container covered as much as possible during the dissolution process.
- Post-Handling:
 - Thoroughly clean the work area and any equipment used.
 - Wash hands with soap and water immediately after handling the compound, even if gloves were worn.

Disposal Plan

Proper disposal of **Methyl 4,5-dibromo-2-furoate** and its associated waste is critical to prevent environmental contamination and ensure regulatory compliance. As a halogenated organic compound, it must be disposed of as hazardous waste.

Waste Segregation and Collection

- Designated Waste Container: Use a clearly labeled, leak-proof container specifically for "Halogenated Organic Waste."

- **Solid Waste:** Place any contaminated solid waste, such as used weighing paper, gloves, and paper towels, into the designated halogenated waste container.
- **Liquid Waste:** Any solutions containing **Methyl 4,5-dibromo-2-furoate** should also be collected in the "Halogenated Organic Waste" container.
- **Empty Containers:** The original container of **Methyl 4,5-dibromo-2-furoate**, even when empty, may contain residual chemical. It should be triple-rinsed with a suitable solvent (e.g., acetone or ethanol). The rinsate must be collected and disposed of as halogenated hazardous waste. After rinsing, the container can be disposed of according to your institution's guidelines for decontaminated chemical containers.

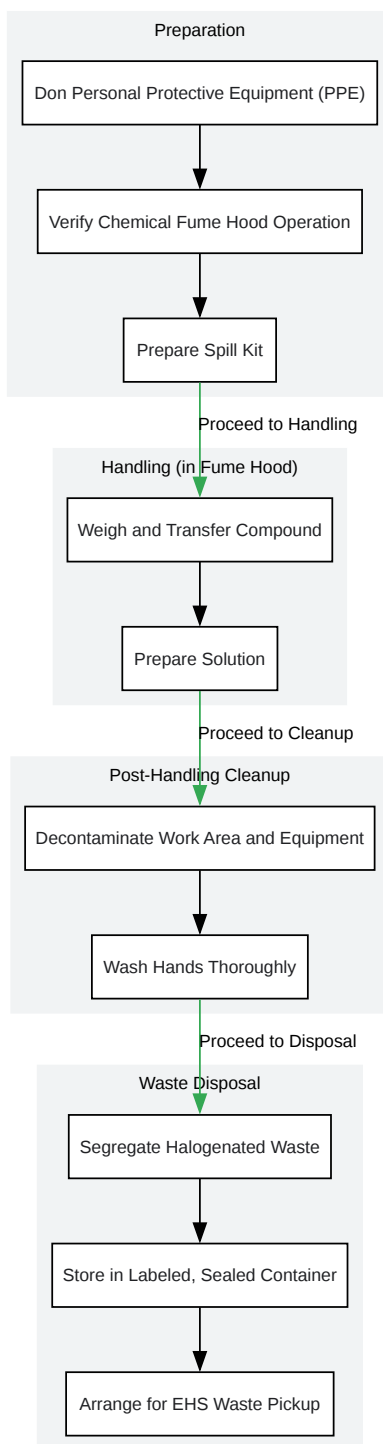
Disposal Procedure

- **Storage:** Keep the halogenated waste container securely sealed and stored in a designated satellite accumulation area within the laboratory.
- **Pickup:** Once the waste container is nearly full, arrange for a pickup by your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor. Do not overfill waste containers.
- **Documentation:** Complete all necessary waste disposal paperwork accurately, identifying the contents as halogenated organic waste.

Experimental Workflow Visualization

The following diagram illustrates the key stages of the safe handling and disposal workflow for **Methyl 4,5-dibromo-2-furoate**.

Safe Handling and Disposal Workflow for Methyl 4,5-dibromo-2-furoate



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Caption: Workflow for the safe handling and disposal of **Methyl 4,5-dibromo-2-furoate**.

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References

- 1. Methyl 4,5-Dibromo-2-furancarboxylate 95.0+%, TCI America 1 g | Buy Online | TCI America | Fisher Scientific [fishersci.com]
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